

1,4-Diazabicyclo[3.2.2]nonane dihydrochloride chemical properties

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Compound of Interest

Compound Name: 1,4-Diazabicyclo[3.2.2]nonane dihydrochloride

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Technical Guide: 1,4-Diazabicyclo[3.2.2]nonane Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical and physical properties of **1,4-Diazabicyclo[3.2.2]nonane Dihydrochloride**. The information is compiled from various scientific sources and is intended to support research and development activities.

Chemical Identity and Physical Properties

1,4-Diazabicyclo[3.2.2]nonane dihydrochloride is the hydrochloride salt of the bicyclic diamine 1,4-diazabicyclo[3.2.2]nonane. This structural motif is of significant interest in medicinal chemistry, serving as a scaffold in the design of various therapeutic agents.^{[1][2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	150208-70-1	[4]
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂	
Molecular Weight	199.12 g/mol	
Appearance	Solid	[5]
Melting Point	148.9 – 150.2 °C	[6]
Solubility	Soluble in organic solvents.[6] Specific quantitative data in various solvents is not readily available in the cited literature.	[6]
pKa	Not available in the cited literature for the dihydrochloride salt.	

Spectral Data

Spectral analysis is crucial for the structural elucidation and confirmation of **1,4-Diazabicyclo[3.2.2]nonane Dihydrochloride**.

Table 2: Spectral Data

Spectrum Type	Data	Source(s)
^1H NMR	(D_2O): δ 7.86 (d, J = 7.8 Hz, 2H), 7.54 – 7.38 (dt, 3H), 7.13 (d, J = 3.5 Hz, 1H), 6.92 (d, J = 3.4 Hz, 1H)	[6]
^{13}C NMR	((CD_3) $_2\text{CO}$): δ 159.2, 157.6, 144.7, 130.2, 129.5	[6]
Infrared (IR)	Not available in the cited literature.	
Mass Spectrometry (MS)	Not available in the cited literature.	

Experimental Protocols

Synthesis of 1,4-Diazabicyclo[3.2.2]nonane Dihydrochloride

The synthesis of the parent compound, 1,4-diazabicyclo[3.2.2]nonane, is a precursor to obtaining the dihydrochloride salt. A common method involves the reduction of a lactam intermediate. The dihydrochloride salt is then typically formed by treating a solution of the free base with hydrochloric acid.

Experimental Protocol for Synthesis (General Method based on similar reductions):

- **Reduction of the Lactam Precursor:** To a suspension of the appropriate lactam precursor (e.g., a derivative of 1,4-diazabicyclo[3.2.2]nonan-3-one) in a dry, inert solvent such as tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon), a reducing agent like lithium aluminum hydride (LiAlH_4) is added portion-wise at a controlled temperature (e.g., 0 °C).
- **Reaction Progression:** The reaction mixture is then typically heated to reflux and stirred for several hours to ensure complete reduction.

- **Work-up:** After cooling, the reaction is carefully quenched by the sequential addition of water and an aqueous base solution (e.g., NaOH).
- **Extraction:** The resulting slurry is filtered, and the filtrate is extracted with an organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification of the Free Base:** The combined organic layers are dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude 1,4-diazabicyclo[3.2.2]nonane free base, which can be further purified by chromatography if necessary.
- **Formation of the Dihydrochloride Salt:** The purified free base is dissolved in a suitable solvent (e.g., isopropanol or ether), and a stoichiometric amount of hydrochloric acid (either as a gas or a solution in a compatible solvent) is added. The precipitated dihydrochloride salt is then collected by filtration, washed with a cold solvent, and dried under vacuum.



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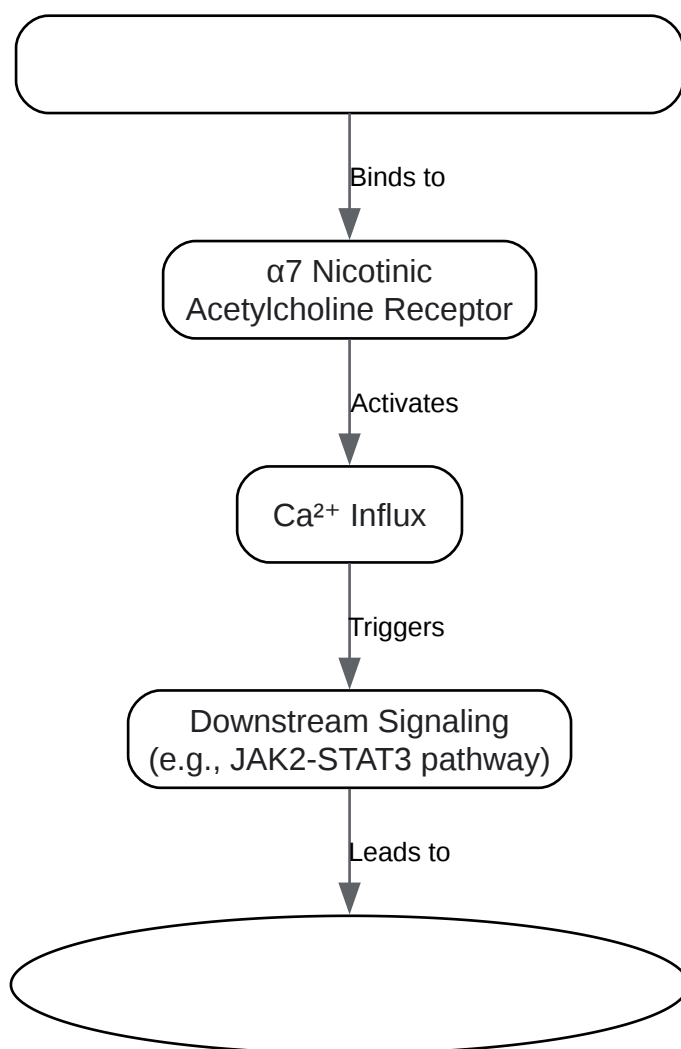
Caption: General workflow for the synthesis of **1,4-diazabicyclo[3.2.2]nonane dihydrochloride**.

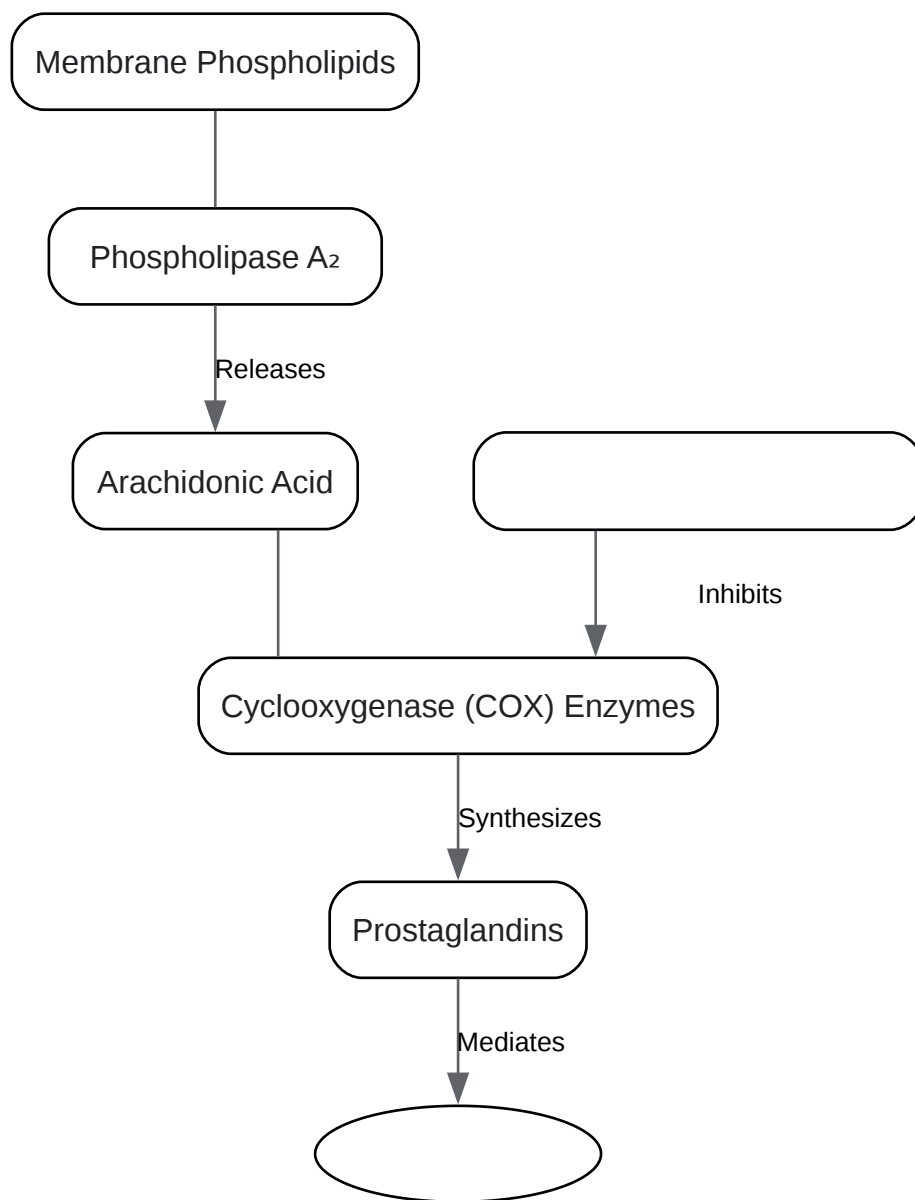
Biological Context and Potential Signaling Pathways

The 1,4-diazabicyclo[3.2.2]nonane scaffold is a key component in compounds targeting the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR), which is involved in various neurological processes.^[3] Additionally, some sources suggest that this class of compounds may exhibit anti-inflammatory properties through the inhibition of prostaglandin synthesis.

General Signaling Pathway for $\alpha 7$ Nicotinic Acetylcholine Receptor Activation

Activation of the $\alpha 7$ nAChR, a ligand-gated ion channel, by an agonist leads to an influx of cations, primarily Ca^{2+} . This increase in intracellular calcium can trigger a cascade of downstream signaling events, including the activation of protein kinases and transcription factors that can modulate inflammation and apoptosis.^{[7][8][9]}





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